

1-Bromo-2,3-difluorobenzene molecular weight and formula

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Compound of Interest

Compound Name: 1-Bromo-2,3-difluorobenzene

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Technical Guide: 1-Bromo-2,3-difluorobenzene

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a concise overview of the fundamental molecular properties of **1-Bromo-2,3-difluorobenzene**, a halogenated organic compound utilized in various scientific fields, including pharmaceuticals and agrochemicals.^[1]

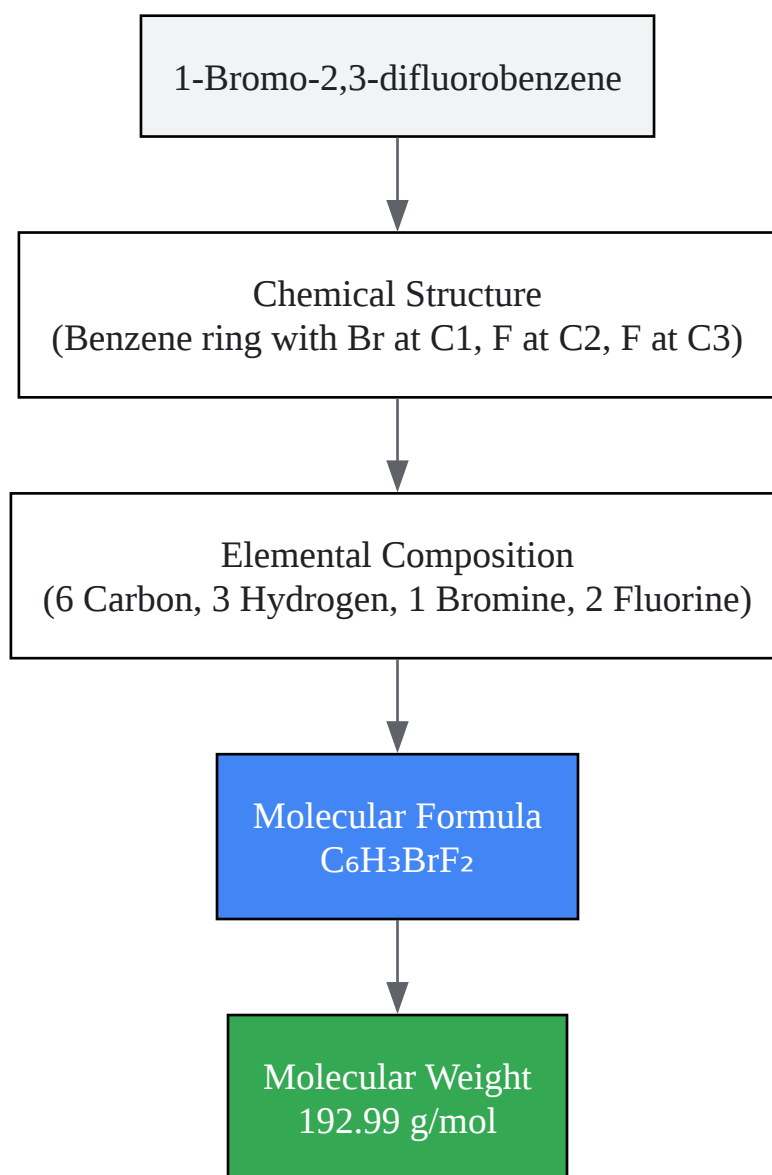
Molecular Data

The core molecular and physical properties of **1-Bromo-2,3-difluorobenzene** are summarized in the table below for ease of reference. This data is essential for stoichiometric calculations, analytical characterization, and experimental design.

Property	Value
Molecular Formula	C ₆ H ₃ BrF ₂ [1] [2] [3] [4]
Molecular Weight	192.99 g/mol [2] [3] [4] [5]
Alternate Molecular Weight	201.99 g/mol [1]
CAS Number	38573-88-5 [1] [3] [5]
Appearance	Colorless to light yellow liquid [1] [4]
Density	1.724 g/mL at 25 °C [2] [3]
Boiling Point	186-188 °C [1]
Melting Point	-3 °C [1]
Refractive Index	n _{20/D} 1.509 [2] [3]

Structural and Property Relationship

The chemical structure of **1-Bromo-2,3-difluorobenzene** directly dictates its molecular formula and, consequently, its molecular weight. The logical flow from the compound's nomenclature to its fundamental properties is illustrated in the diagram below.



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Caption: Logical relationship from compound name to molecular weight.

Experimental Protocols

Detailed experimental protocols for the synthesis of **1-Bromo-2,3-difluorobenzene** are critical for its application in research and development. A common synthetic route involves the bromination of 2,3-difluorotoluene.

Synthesis via Bromination of 2,3-difluorotoluene:

- Reactants: 2,3-difluorotoluene, N-bromosuccinimide (NBS).[1]
- Catalyst: Azobisisobutyronitrile (AIBN) or benzoyl peroxide.[1]
- Solvent: A suitable organic solvent such as carbon tetrachloride.
- Procedure:
 - Dissolve 2,3-difluorotoluene in the chosen solvent in a reaction vessel.
 - Add N-bromosuccinimide and the catalyst to the mixture.
 - The reaction is typically carried out at room temperature.[1]
 - Stir the reaction mixture until completion, which can be monitored by techniques such as gas chromatography (GC) or thin-layer chromatography (TLC).
 - Upon completion, the succinimide byproduct is filtered off.
 - The solvent is removed from the filtrate under reduced pressure.
 - The resulting crude product, **1-Bromo-2,3-difluorobenzene**, is then purified, commonly by distillation.

This method yields **1-Bromo-2,3-difluorobenzene** as the major product.[1] The presence of two fluorine atoms and one bromine atom on the benzene ring provides unique reactivity, making it a valuable precursor for the synthesis of various pharmaceuticals and agrochemicals.
[1]

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